

An In-Depth Technical Guide to the Chemical and Physical Properties of (+)-Calamenene

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Compound of Interest

Compound Name: (+)-Calamenene

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Abstract

(+)-Calamenene, a naturally occurring bicyclic sesquiterpenoid, has garnered significant interest within the scientific community due to its notable biological activities, including antimicrobial and anti-inflammatory properties. This document provides a comprehensive overview of the chemical and physical characteristics of **(+)-calamenene**, alongside detailed experimental protocols for its isolation, analysis, and potential synthesis. Furthermore, it explores its mechanism of action through the modulation of key signaling pathways, offering valuable insights for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical and Physical Properties

(+)-Calamenene is a volatile, oily liquid at room temperature, characterized by the molecular formula $C_{15}H_{22}$ and a molecular weight of approximately 202.34 g/mol ^[1] Its structure features a tetrahydronaphthalene scaffold with isopropyl and methyl substituents. While a precise melting point for the solid state is not commonly reported due to its liquid nature, other physical and chemical properties have been characterized.

Table 1: Physicochemical Properties of Calamenene

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₂₂	[1]
Molecular Weight	202.33 g/mol	[1]
IUPAC Name	(1S,4S)-1,6-dimethyl-4-(propan-2-yl)-1,2,3,4-tetrahydronaphthalene	[1]
CAS Number	483-77-2	[1]
Boiling Point	285.00 to 286.00 °C at 760.00 mm Hg	[2]
Flash Point	125.00 °C (257.00 °F)	[2]

Table 2: Spectroscopic Data for Calamenene Derivatives

While a complete NMR spectral dataset for the **(+)-calamenene** enantiomer is not readily available in the cited literature, data for closely related derivatives provide valuable structural information. The trans stereochemistry of calamenene derivatives can be confirmed by comparing the chemical shifts of specific carbon atoms (C-5, C-8, C-11, and C-12) between cis and trans isomers.[3]

Nucleus	Chemical Shift (δ) of a Dihydroxycalamenene Derivative (ppm)	Reference(s)
^{13}C	Quaternary C: 139.5, 137.7, 136.8, 74.5	[3]
Methine C (aromatic): 125.4, 127.5, 128.8	[3]	
Methine C (oxygenated): 73.8	[3]	
Methylene C: 27.3	[3]	
Methyl C (quaternary): 21.2, 24.3	[3]	
Methyl C (tertiary): 18.0, 21.6	[3]	

Experimental Protocols

Isolation of (+)-Calamenene by Hydrodistillation

Hydrodistillation is a common method for extracting essential oils rich in sesquiterpenes like **(+)-calamenene** from plant materials, such as *Calamintha nepeta*.

Objective: To isolate the essential oil containing **(+)-Calamenene** from dried plant material.

Materials:

- Dried and powdered *Calamintha nepeta* leaves
- Distilled water
- Clevenger-type apparatus
- Heating mantle
- Round-bottom flask (2 L)
- Separatory funnel

- Anhydrous sodium sulfate
- Rotary evaporator

Procedure:

- Place 100 g of the dried and powdered plant material into the 2 L round-bottom flask.
- Add 1 L of distilled water to the flask.
- Set up the Clevenger-type apparatus for hydrodistillation.
- Heat the flask using the heating mantle to initiate boiling.
- Continue the distillation for 3 hours, collecting the condensed essential oil and water in the separator.
- After distillation, allow the apparatus to cool and carefully collect the essential oil layer from the separator.
- Dry the collected oil over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure using a rotary evaporator to obtain the pure essential oil.

Analysis of (+)-Calamenene by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for separating and identifying volatile compounds like **(+)-calamenene** in an essential oil mixture.

Objective: To identify and quantify **(+)-Calamenene** in an essential oil sample.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890A or similar
- Mass Spectrometer: Agilent 5975C or similar

- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μ m film thickness)
- Carrier Gas: Helium at a constant flow of 1 mL/min
- Injector Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 4 °C/min to 220 °C
 - Hold at 220 °C for 20 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: 40-450 amu

Procedure:

- Dilute the essential oil sample in a suitable solvent (e.g., hexane) to an appropriate concentration.
- Inject 1 μ L of the diluted sample into the GC-MS system.
- Acquire the data according to the specified instrument conditions.
- Identify **(+)-calamenene** by comparing its mass spectrum and retention index with reference data from spectral libraries (e.g., NIST).

Biological Activity and Signaling Pathways

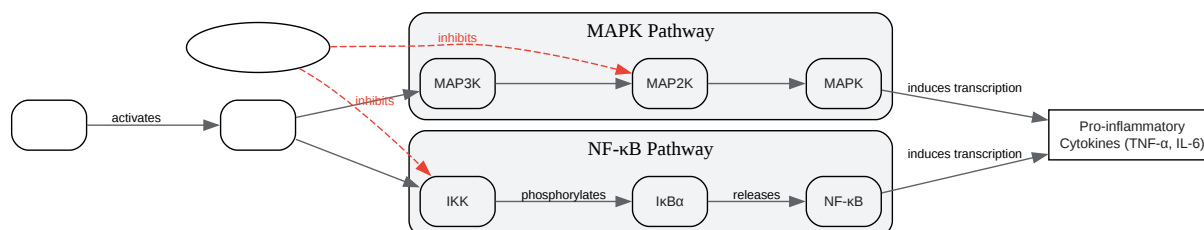
(+)-Calamenene has demonstrated promising biological activities, particularly as an antimicrobial and anti-inflammatory agent. While specific minimum inhibitory concentration (MIC) values for pure **(+)-calamenene** are not extensively documented, essential oils

containing trans-calamenene have shown activity against various microbes. For instance, an essential oil containing 13.2% trans-calamenene exhibited an MIC of 0.4 µg/mL against *Staphylococcus aureus*.^[4]

The anti-inflammatory effects of terpenes are often attributed to their ability to modulate key signaling pathways. While direct studies on **(+)-calamenene** are limited, related terpenes such as limonene have been shown to inhibit the lipopolysaccharide (LPS)-induced inflammatory response by suppressing the activation of Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.^[5] This inhibition leads to a reduction in the production of pro-inflammatory cytokines like TNF-α, IL-1β, and IL-6.^[5]

Proposed Anti-Inflammatory Signaling Pathway

The diagram below illustrates a proposed mechanism for the anti-inflammatory action of sesquiterpenes like **(+)-calamenene**, based on data from related compounds.

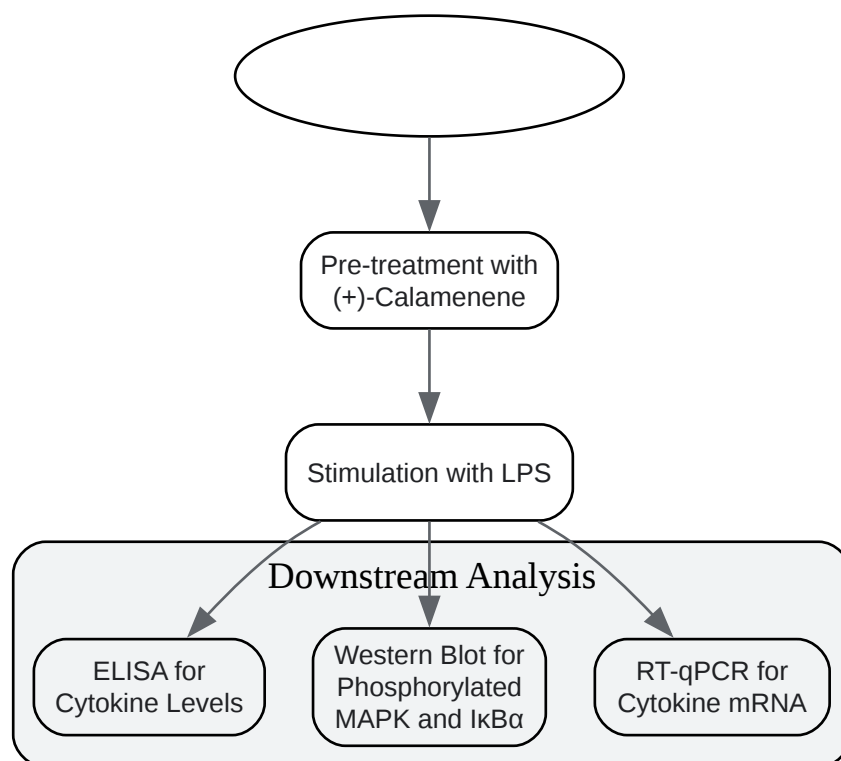


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Caption: Proposed inhibition of MAPK and NF-κB pathways by **(+)-Calamenene**.

Experimental Workflow for Investigating Anti-Inflammatory Effects

The following workflow outlines a typical experimental approach to confirm the inhibitory effects of **(+)-calamenene** on inflammatory signaling pathways.



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Caption: Workflow for in vitro anti-inflammatory activity assessment.

Conclusion

(+)-Calamenene is a sesquiterpene with significant potential for further investigation, particularly in the fields of antimicrobial and anti-inflammatory drug development. This guide provides a foundational understanding of its chemical and physical properties, along with standardized protocols for its study. Future research should focus on elucidating the precise molecular targets of **(+)-calamenene** within inflammatory signaling cascades and determining its efficacy in preclinical models of inflammatory and infectious diseases. The detailed methodologies and compiled data herein serve as a valuable resource to facilitate these future research endeavors.

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